

1-Cyclopropylpiperazine hydrochloride CAS 94605-97-7 technical data

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Cyclopropylpiperazine
hydrochloride

CAS No.: 223556-29-4

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An In-Depth Technical Guide to **1-Cyclopropylpiperazine Hydrochloride** (CAS 94605-97-7) for Advanced Research and Development

This document provides a comprehensive technical overview of **1-Cyclopropylpiperazine hydrochloride** (CAS 94605-97-7), a pivotal building block in modern medicinal chemistry. Designed for researchers, chemists, and drug development professionals, this guide synthesizes core physicochemical data, validated synthesis and analytical protocols, and critical safety information, grounding all claims in authoritative sources.

Core Compound Identity and Physicochemical Properties

1-Cyclopropylpiperazine hydrochloride is the salt form of the parent compound, 1-(Cyclopropylcarbonyl)piperazine. The hydrochloride form enhances stability and solubility, particularly in aqueous media, making it more amenable to handling and reaction setup in pharmaceutical development.^[1] Its unique structure, featuring a strained cyclopropyl ring coupled to a piperazine amide, imparts distinct reactivity and conformational properties that are

leveraged in the design of novel therapeutic agents targeting neurological and psychiatric disorders.[2]

Table 1: Physicochemical and Identification Data

Property	Value	Source(s)
CAS Number	1021298-67-8	[2][3][4]
Molecular Formula	C ₈ H ₁₄ N ₂ O·HCl	[2][4][5]
Molecular Weight	190.67 g/mol	[2][3][6]
IUPAC Name	cyclopropyl(piperazin-1-yl)methanone;hydrochloride	[3]
Appearance	White to off-white or pale orange crystalline powder	[2][5]
Melting Point	175 - 180 °C	[2][5]
Solubility	Soluble in water and polar solvents like alcohols.	[5][7]
Purity	Typically ≥97-98% by titration; ≥99.5% by LCMS is achievable.	[2][4][5]

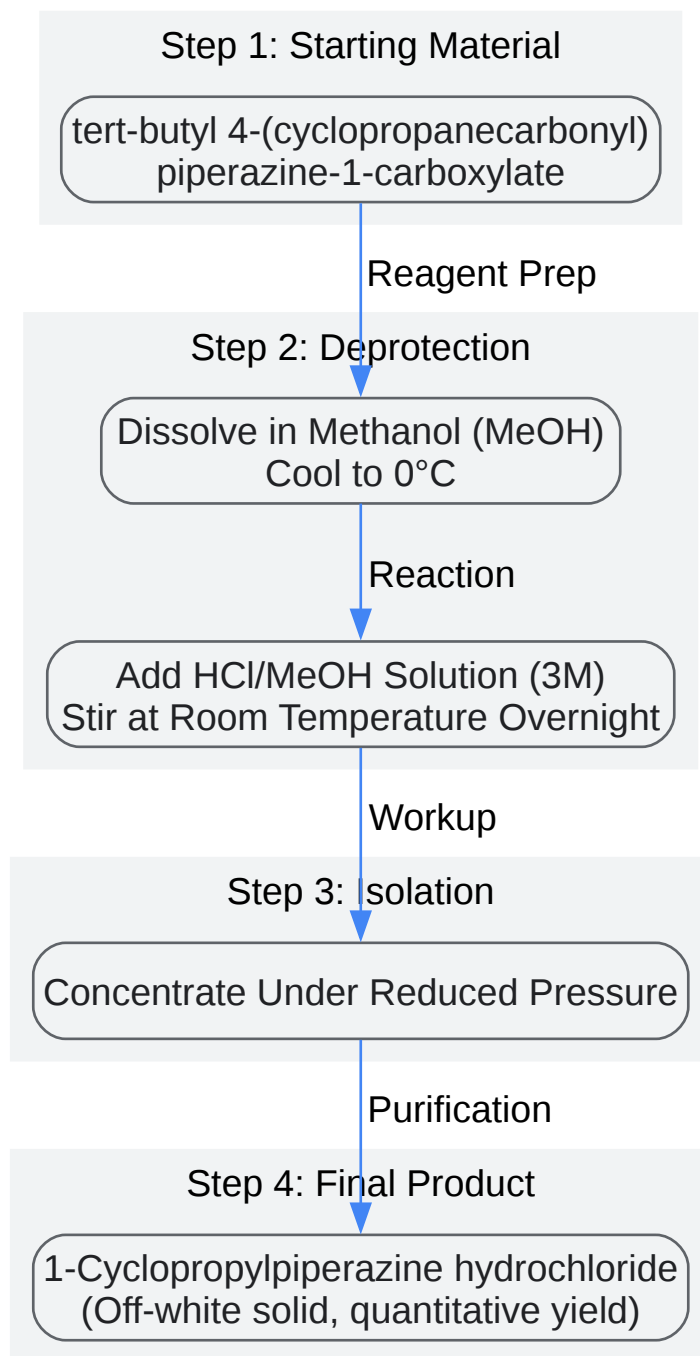
| Storage | Store in a cool, dry, well-ventilated place away from moisture. Keep container tightly sealed. Recommended storage at <15°C. |[5][8][9] |

Synthesis and Manufacturing Insights

The synthesis of **1-Cyclopropylpiperazine hydrochloride** is most commonly achieved via the deprotection of a stable, Boc-protected intermediate. This route is favored in industrial settings due to its high yield and purity, avoiding the handling of more reactive reagents like acyl chlorides in the final steps.

Workflow for Synthesis via Boc-Deprotection

The following diagram and protocol detail a robust and scalable method for producing the target compound.



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Caption: Synthesis workflow for 1-Cyclopropylpiperazine HCl.

Detailed Synthesis Protocol

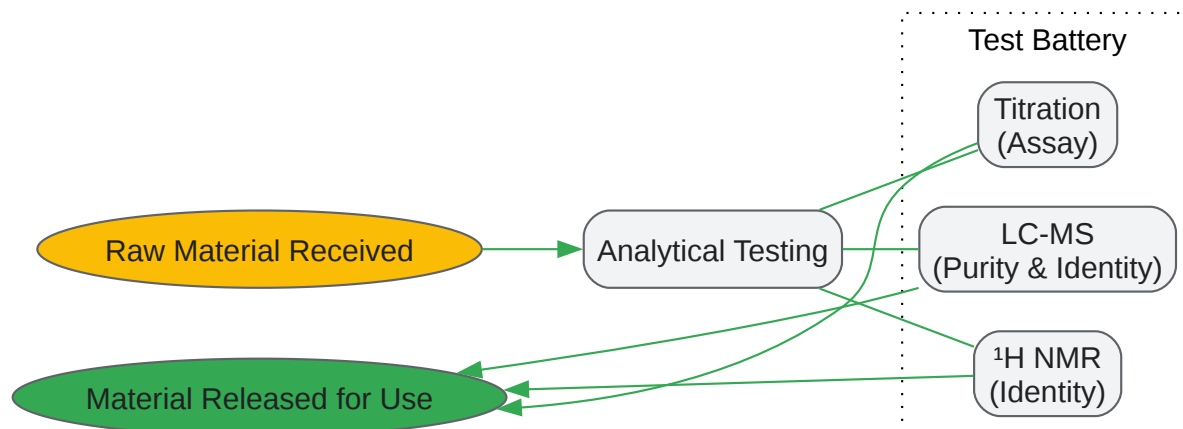
This protocol is adapted from established literature procedures and provides a reliable method for laboratory-scale synthesis.^[10]

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, dissolve tert-butyl 4-(cyclopropanecarbonyl)piperazine-1-carboxylate (1.0 eq, e.g., 14.5 mmol, 3.7 g) in methanol (approx. 4 mL per gram of starting material).
- **Acidification:** Cool the solution to 0 °C using an ice bath. While stirring, slowly add a 3M solution of hydrochloric acid in methanol (1.0 eq volume, e.g., 15 mL).
 - **Expert Insight:** The slow addition of acid at low temperature is crucial to control the exotherm of the reaction and prevent potential side reactions. Using a pre-prepared HCl/methanol solution ensures accurate stoichiometry and avoids the introduction of water.
- **Reaction Progression:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Continue stirring overnight (12-16 hours) to ensure complete deprotection.
- **Product Isolation:** Monitor the reaction to completion using Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS). Upon completion, remove the solvent by concentration under reduced pressure using a rotary evaporator.
- **Final Product:** The resulting off-white solid is **1-Cyclopropylpiperazine hydrochloride**. The reaction typically proceeds to completion, affording a quantitative yield of high purity product that can be used directly in subsequent steps.^[10]

Analytical Characterization and Quality Control

Rigorous analytical testing is essential to confirm the identity, purity, and quality of **1-Cyclopropylpiperazine hydrochloride**. A multi-technique approach ensures that the material meets the stringent specifications required for pharmaceutical applications.

Quality Control Workflow



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Caption: Standard quality control workflow for intermediates.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR is used to confirm the chemical structure of the compound. The expected chemical shifts and multiplicities provide a unique fingerprint for the molecule.

Table 2: Representative ¹H NMR Data (Reference data from a synthesis characterized in DMSO-d₆ at 400 MHz)[[10](#)]

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
9.58	s (broad)	2H	NH ₂ ⁺ (piperazine)
3.69 - 4.08	m	4H	-C(=O)-NCH ₂ -
3.04 - 3.16	m	4H	-NH-CH ₂ -
1.96 - 2.03	m	1H	Cyclopropyl -CH-

| 0.71 - 0.76 | m | 4H | Cyclopropyl -CH₂- |

High-Performance Liquid Chromatography (HPLC)

HPLC is the primary method for determining purity. A reverse-phase method with UV detection is standard. While piperazine itself lacks a strong chromophore, the cyclopropyl amide group allows for detection at lower UV wavelengths.

Exemplary HPLC-UV Protocol

- Column: C18, 250 x 4.6 mm, 5 µm particle size.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: Acetonitrile.
- Gradient: Start at 5% B, ramp to 95% B over 15 minutes, hold for 5 minutes, return to initial conditions.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm.
- Sample Preparation: Dissolve 1 mg of sample in 1 mL of a 50:50 water/acetonitrile mixture.
- Self-Validation Principle: The method's validity is confirmed by ensuring baseline separation of the main peak from any potential impurities or starting materials. A sharp, symmetrical peak shape is indicative of good chromatographic performance.

Applications in Drug Discovery

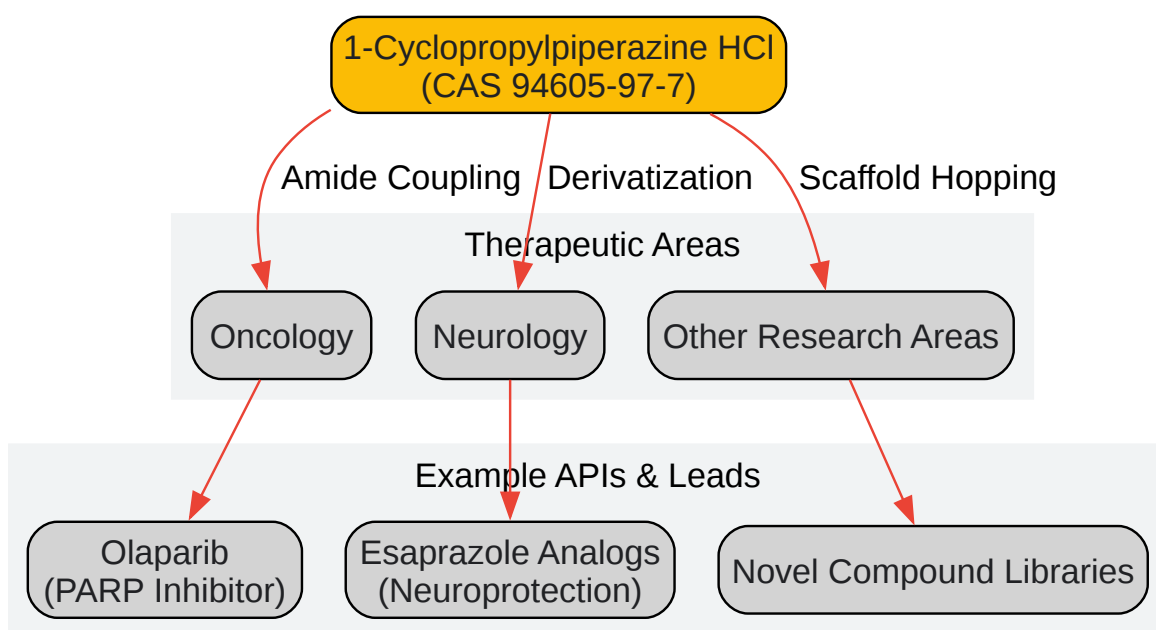
1-Cyclopropylpiperazine hydrochloride is not an active pharmaceutical ingredient (API) itself but rather a crucial intermediate. Its utility stems from the piperazine moiety, a common scaffold in medicinal chemistry, and the cyclopropylcarbonyl group, which can serve as a stable, conformationally rigid element.

Key Applications:

- PARP Inhibitors: It is a documented key intermediate in the synthesis of Olaparib, a PARP inhibitor used in cancer therapy.^[11] In the final synthetic steps, it is coupled with a carboxylic

acid moiety to form the final API.[12]

- **Neuroprotective Agents:** The compound is used as a reagent in the synthesis of Esaprazole analogs, which have shown potential $\sigma 1$ receptor binding and neuroprotective properties in vitro.[13]
- **Versatile Building Block:** Beyond specific drugs, it serves as a versatile building block for creating libraries of compounds for screening, particularly for targets in the central nervous system (CNS).[2]



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Caption: Role as a key intermediate in drug development.

Safety and Handling

Proper handling of **1-Cyclopropylpiperazine hydrochloride** is essential to ensure laboratory safety. The compound is an irritant and can be harmful if ingested.

Table 3: GHS Hazard and Safety Information

Hazard Class	GHS Statement Code	Description
Skin Irritation	H315	Causes skin irritation.[3][5]
Eye Irritation	H319	Causes serious eye irritation. [3][5]
Acute Toxicity, Oral	H302	Harmful if swallowed.[3]

| Skin Sensitization | H317 | May cause an allergic skin reaction.[3] |

Handling and Personal Protective Equipment (PPE)

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid dust inhalation.[8]
- Personal Protective Equipment:
 - Eye Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[8]
 - Hand Protection: Wear chemical-resistant gloves (e.g., nitrile). Gloves must be inspected prior to use. Wash and dry hands after handling.[8]
 - Body Protection: Wear a lab coat. For large quantities, consider impervious clothing.[8]
- Hygiene: Wash hands thoroughly after handling.[5] Do not eat, drink, or smoke in the work area.

First Aid Measures

- If on Skin: Take off contaminated clothing immediately. Wash off with soap and plenty of water. If skin irritation occurs, seek medical advice.[5][8]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[5][14]
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a poison control center or doctor immediately.[8]

- If Inhaled: Move person into fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms occur.[8][14]

References

- Cyclopropyl(piperazin-1-yl)methanone hydrochloride. Pipzine Chemicals. [Online]. Available: [\[Link\]](#)
- 1-(Cyclopropylcarbonyl)piperazine Hydrochloride | C₈H₁₅ClN₂O | CID 20847955. PubChem, National Center for Biotechnology Information. [Online]. Available: [\[Link\]](#)
- Piperazine, 1-(cyclopropylcarbonyl)-, Monohydrochl | Drug Information. PharmaCompass.com. [Online]. Available: [\[Link\]](#)
- Method for the preparation of 4-[3-(4-cyclopropanecarbonyl-piperazine-1-carbonyl)-4-fluorobenzyl]-2H-phthalazin-1-one. Google Patents. [Online].
- Preparation method of 1-cyclopropane formyl piperazine hydrochloride. Google Patents. [Online].
- Piperazine, 1-(cyclopropylcarbonyl)-, Monohydrochloride. Six Chongqing Chemdad Co. [Online]. Available: [\[Link\]](#)
- 1-(Cyclopropylcarbonyl)piperazine. JIGS Chemical Limited. [Online]. Available: [\[Link\]](#)

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Sources

- 1. Buy 1-(Cyclopropylcarbonyl)piperazine hydrochloride | 1021298-67-8 [\[smolecule.com\]](https://smolecule.com)
- 2. chemimpex.com [\[chemimpex.com\]](https://chemimpex.com)
- 3. 1-(Cyclopropylcarbonyl)piperazine Hydrochloride | C₈H₁₅ClN₂O | CID 20847955 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 4. file.leyan.com [\[file.leyan.com\]](https://file.leyan.com)

- 5. 1-(Cyclopropylcarbonyl)piperazine Hydrochloride | 1021298-67-8 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 6. Piperazine, 1-(cyclopropylcarbonyl)-, Monohydrochl | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]
- 7. 1-(Cyclopropylcarbonyl)piperazine Hydrochloride | (Cyclopropyl)(piperazin-1-yl)methanone HCl Supplier, Properties, Uses & Safety Data – China Manufacturer & Exporter [pipzine-chem.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. 1-(Cyclopropylmethyl)piperazine- 57184-25-5 [ganeshremedies.com]
- 10. Piperazine, 1-(cyclopropylcarbonyl)-, Monohydrochloride synthesis - chemicalbook [chemicalbook.com]
- 11. 1-(Cyclopropylcarbonyl)piperazine-59878-57-8 [ganeshremedies.com]
- 12. EP2824098B1 - Method for the preparation of 4-[3-(4-cyclopropanecarbonyl- piperazine-1-carbonyl)-4-fluoro-benzyl]-2H-phthalazin-1-one - Google Patents [patents.google.com]
- 13. Piperazine, 1-(cyclopropylcarbonyl)-, Monohydrochloride Six Chongqing Chemdad Co. , Ltd [chemdad.com]
- 14. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [1-Cyclopropylpiperazine hydrochloride CAS 94605-97-7 technical data]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3049872/docs#1-cyclopropylpiperazine-hydrochloride-cas-94605-97-7-technical-data]

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